

Technical Support Center: Optimizing Polyurethane Formulations with CAS 6711-48-4

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Compound of Interest

Compound Name: 1,3-Propanediamine, N,N'-dimethyl-N-[3-(methylamino)propyl]-

Cat. No.: B094046

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Welcome to the technical support center for CAS 6711-48-4, a specialized reactive amine catalyst for polyurethane systems. This guide is designed for researchers, scientists, and drug development professionals to provide in-depth technical assistance and troubleshooting advice for optimizing the concentration of this catalyst in your polyurethane formulations. Here, we synthesize technical data with field-proven insights to help you navigate the complexities of your experiments and achieve desired material properties.

Introduction to CAS 6711-48-4 in Polyurethane Chemistry

CAS 6711-48-4, chemically known as N'-[3-(dimethylamino)propyl]-N,N-dimethylpropane-1,3-diamine, is a reactive tertiary amine catalyst. Its primary role in polyurethane production is to accelerate the polymerization reactions between isocyanates and polyols (the gelling reaction) and between isocyanates and water (the blowing reaction).[1] Unlike fugitive amines, CAS 6711-48-4 contains a reactive hydrogen that allows it to be chemically bound into the polymer matrix, resulting in low-odor and low-emission foams.[2] This catalyst exhibits a slight selectivity towards the urea (isocyanate-water) reaction, making it particularly effective for improving surface cure and achieving a balanced reaction profile.[2]

The concentration of CAS 6711-48-4 is a critical parameter that significantly influences the reaction kinetics and the final physical and mechanical properties of the polyurethane foam,

including density, hardness, elasticity, and thermal stability.[3][4] Proper optimization of its concentration is key to avoiding common defects and achieving consistent, high-quality products.

Frequently Asked Questions (FAQs) and Troubleshooting Guide

This section addresses common issues encountered during polyurethane foam formulation and provides systematic troubleshooting guidance related to the concentration of CAS 6711-48-4.

Reaction and Curing Issues

Q1: My foam is collapsing or shrinking after rising. What is the likely cause related to the catalyst?

A1: Foam collapse or shrinkage is often a sign of an imbalance between the gelling and blowing reactions, specifically a delayed gelling reaction.[5][6] The foam structure forms before the polymer matrix has developed sufficient strength to support it.

- **Causality:** An insufficient concentration of the gelling catalyst, or an improper ratio of blowing to gelling catalysts, can lead to this issue. While CAS 6711-48-4 influences both reactions, if its concentration is too low, the overall reaction rate may be too slow to build viscosity as the foam expands.
- **Troubleshooting Steps:**
 - **Increase Catalyst Concentration:** Incrementally increase the concentration of CAS 6711-48-4. A higher concentration will accelerate both the gelling and blowing reactions, leading to a faster build-up of the polymer network.
 - **Adjust Co-Catalyst:** If you are using a co-catalyst (e.g., a tin-based gelling catalyst), ensure its concentration is adequate. A balanced catalyst system is crucial for optimal foam stability.[1][7]
 - **Verify Other Components:** Ensure that other components affecting the gelling reaction, such as the polyol reactivity and isocyanate index, are within the recommended specifications.

Q2: The cream time of my formulation is too fast, leading to processing difficulties. How can I slow it down?

A2: A cream time that is too short indicates that the initial reaction is proceeding too quickly. This can be problematic in applications requiring good flowability into a mold.

- Causality: An excessively high concentration of the amine catalyst is a common cause of a short cream time.[8]
- Troubleshooting Steps:
 - Reduce Catalyst Concentration: Gradually decrease the concentration of CAS 6711-48-4. This will slow down the initial blowing reaction, thereby increasing the cream time.[8][9]
 - Evaluate Catalyst Blend: If using a blend of catalysts, consider reducing the proportion of the catalyst that is more selective towards the blowing reaction.
 - Temperature Control: Lowering the temperature of the components can also help to increase the cream time.

Q3: My foam has cracks or white streaks. What could be the cause?

A3: Cracks and white streaks can be indicative of excessive internal stress within the foam, often caused by a reaction that is proceeding too rapidly.[5][10]

- Causality: An overly high concentration of the catalyst can lead to a very fast reaction, causing a rapid increase in temperature and viscosity. This can result in a dense outer skin that cracks as the core of the foam continues to expand and cure. White streaks can also appear if the fast reaction is combined with slow transfer speeds in continuous foaming, leading to localized compression.[11]
- Troubleshooting Steps:
 - Reduce Catalyst Concentration: Lowering the amount of CAS 6711-48-4 can help to moderate the reaction speed and reduce the exotherm.[10]

- Optimize Mixing and Dispensing: Ensure that the components are mixed thoroughly and dispensed evenly to avoid localized high concentrations of the catalyst.
- Adjust Process Parameters: For continuous production, increasing the transfer speed to match the foaming rate can help prevent compression and the formation of white streaks. [\[11\]](#)

Foam Property Issues

Q4: The density of my foam is too low and inconsistent. How can I increase it and improve uniformity?

A4: Low and inconsistent foam density is often related to an overactive blowing reaction relative to the gelling reaction.

- Causality: A high concentration of a blowing-selective catalyst can lead to rapid gas generation and excessive foam expansion, resulting in lower density.[\[4\]](#) Inconsistencies can arise from poor mixing or temperature variations.
- Troubleshooting Steps:
 - Adjust Catalyst Balance: While CAS 6711-48-4 is relatively balanced, if used in conjunction with other catalysts, consider reducing the proportion of the blowing catalyst.
 - Optimize CAS 6711-48-4 Concentration: Experiment with slightly lower concentrations of CAS 6711-48-4 to moderate the blowing reaction.
 - Control Temperature and Mixing: Ensure consistent temperatures of the raw materials and efficient mixing to promote uniform nucleation and cell growth.[\[12\]](#)

Q5: The foam is too soft and has poor mechanical properties. How can I improve its hardness and strength?

A5: Soft foam with poor mechanical properties often indicates insufficient cross-linking in the polymer matrix.

- Causality: An inadequate gelling reaction, which can be caused by a low concentration of the gelling catalyst, leads to a less developed polymer network.[\[3\]](#)[\[10\]](#)

- Troubleshooting Steps:
 - Increase Catalyst Concentration: A higher concentration of CAS 6711-48-4 can promote a more complete gelling reaction, leading to increased cross-linking and improved hardness.
 - Incorporate a Strong Gelling Co-Catalyst: For formulations requiring high hardness, consider adding a tin-based catalyst, which is highly effective at promoting the gelling reaction.[7]
 - Check Isocyanate Index: Ensure the isocyanate index is appropriate for the desired foam properties. A higher index generally leads to a more rigid foam.

Quantitative Data and Starting Formulations

The optimal concentration of CAS 6711-48-4 is highly dependent on the specific formulation, including the type of polyol and isocyanate, the presence of other additives, and the desired foam properties. The following table provides general guidance on starting concentrations and the expected impact of concentration changes.

Property	Typical Concentration Range (parts per hundred polyol - pphp)	Effect of Increasing Concentration	Effect of Decreasing Concentration
Cream Time	0.1 - 5.0[13]	Decreases	Increases[8]
Gel Time	0.1 - 5.0[13]	Decreases	Increases
Tack-Free Time	0.1 - 5.0[13]	Decreases	Increases
Foam Density	0.1 - 5.0[13]	May decrease due to faster blowing[4]	May increase
Hardness/Strength	0.1 - 5.0[13]	Increases due to better cure[3]	Decreases
Surface Cure	0.1 - 5.0[13]	Improves[2]	May become tacky

Note: The concentration of CAS 6711-48-4 can be as high as 7.0% in some formulations.[14]

Experimental Protocols

Protocol 1: Determining the Optimal Concentration of CAS 6711-48-4

This protocol outlines a systematic approach to optimizing the concentration of CAS 6711-48-4 in a new polyurethane formulation.

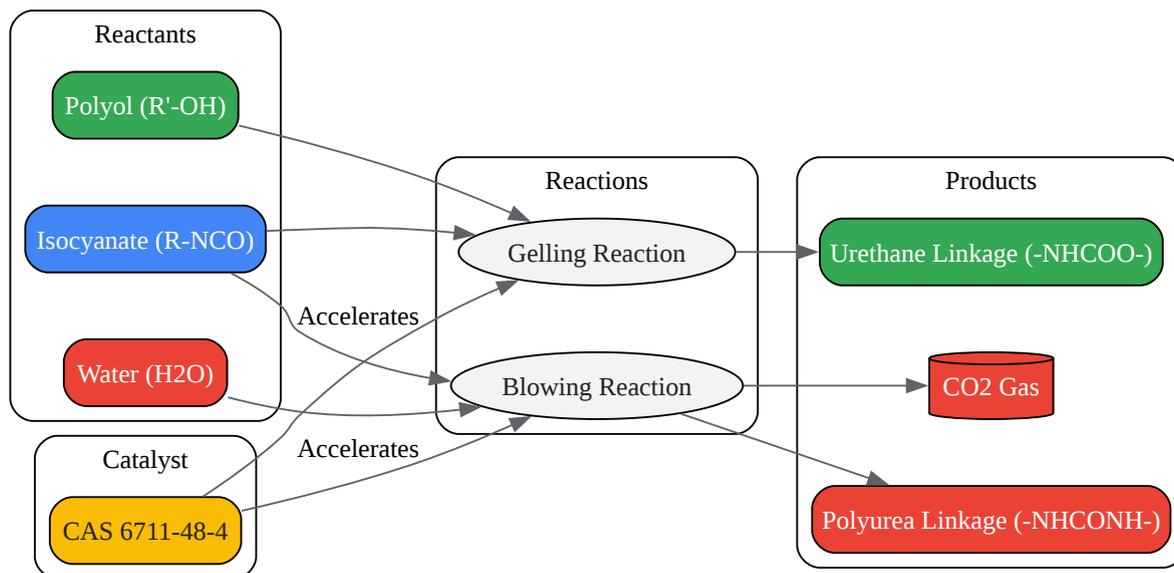
- Establish a Baseline Formulation:
 - Define the desired properties of the final foam (e.g., density, hardness, reactivity profile).
 - Based on literature and supplier recommendations, establish a baseline formulation, including the types and amounts of polyol, isocyanate, water, surfactant, and any co-catalysts.
 - For the initial experiment, use a mid-range concentration of CAS 6711-48-4 (e.g., 1.0 pphp).
- Prepare a Series of Formulations:
 - Keeping all other components constant, prepare a series of formulations with varying concentrations of CAS 6711-48-4 (e.g., 0.5, 1.0, 1.5, 2.0, 2.5 pphp).
- Conduct Foaming Experiments:
 - For each formulation, accurately weigh and mix the components according to standard laboratory procedures.
 - Measure and record the following reaction parameters:
 - Cream Time: The time from the start of mixing until the mixture begins to rise and change color.[15]
 - Gel Time: The time from the start of mixing until the foam develops enough strength to resist a light touch.[15]

- Tack-Free Time: The time from the start of mixing until the surface of the foam is no longer sticky.[15]
- Rise Time: The time from the start of mixing until the foam reaches its maximum height.
- Characterize the Cured Foam:
 - Allow the foam samples to cure for at least 24 hours at ambient temperature.
 - Measure and record the following physical properties according to relevant ASTM standards (e.g., ASTM D3574 for flexible foams):
 - Density
 - Hardness (Indentation Force Deflection - IFD)
 - Tensile Strength
 - Tear Strength
 - Compression Set
- Analyze the Results:
 - Plot the measured reaction parameters and physical properties as a function of the CAS 6711-48-4 concentration.
 - Identify the concentration that provides the best balance of properties for your specific application.

Visualizing the Chemistry and Workflow

Polyurethane Reaction Pathway

The following diagram illustrates the fundamental reactions in polyurethane foam formation and the catalytic role of a tertiary amine like CAS 6711-48-4.

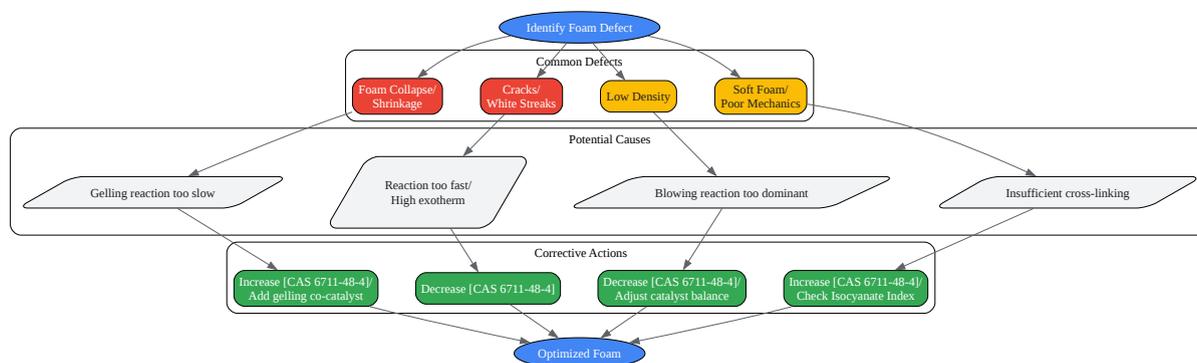


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Caption: Catalytic pathways in polyurethane foam formation.

Troubleshooting Workflow

This flowchart provides a logical sequence for diagnosing and resolving common issues in polyurethane foam formulation related to catalyst concentration.



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Caption: A systematic approach to troubleshooting foam defects.

Safety and Handling of CAS 6711-48-4

As a Senior Application Scientist, ensuring the safety of all laboratory personnel is paramount. CAS 6711-48-4 is a corrosive and irritant organic base compound and must be handled with care.[2]

- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles and a face shield.[16]

- Skin Protection: Wear suitable protective clothing and chemical-resistant gloves (tested according to EN 374).[16][17]
- Respiratory Protection: Use in a well-ventilated area. If ventilation is inadequate, wear a NIOSH/MSHA approved respirator.[14][18]
- Handling:
 - Avoid contact with skin, eyes, and clothing.[14]
 - Do not breathe vapors or mists.[16]
 - Keep away from heat, sparks, and open flames.[18]
 - Wash hands thoroughly after handling.[16]
- Storage:
 - Store in a cool, dry, and well-ventilated area.[17]
 - Keep the container tightly closed.[17]
 - Store locked up.[14]
- First Aid:
 - In case of skin contact: Immediately remove all contaminated clothing and rinse the skin with water/shower. Seek immediate medical attention.[16]
 - In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and call a poison center or doctor immediately.[16]
 - If inhaled: Remove the person to fresh air and keep them comfortable for breathing. Seek medical attention.[17]
 - If swallowed: Rinse mouth. Do NOT induce vomiting. Seek immediate medical attention. [16]

Always consult the Safety Data Sheet (SDS) for CAS 6711-48-4 before use for complete and detailed safety information.

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